

# Technical Guide: Tert-butyl 3-hydroxypropanoate - Solubility and Physical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tert-butyl 3-hydroxypropanoate*

Cat. No.: *B1284309*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **tert-butyl 3-hydroxypropanoate**, with a focus on its solubility characteristics. This information is critical for its application in research, particularly in the synthesis of photosensitizing agents and antitumor compounds.<sup>[1]</sup>

## Core Compound Information

**Tert-butyl 3-hydroxypropanoate** is an ester with the chemical formula  $C_7H_{14}O_3$ .<sup>[1]</sup> It is also known by several synonyms, including 1,1-Dimethylethyl 3-hydroxypropanoate and 3-Hydroxypropionic acid tert-butyl ester.<sup>[1]</sup> This compound serves as a key reagent in various organic syntheses.<sup>[1]</sup>

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **tert-butyl 3-hydroxypropanoate** is presented in the table below. This data has been compiled from various chemical suppliers and databases.

Property	Value	Source
CAS Number	59854-11-4	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub>	[1]
Molecular Weight	146.18 g/mol	[3]
Appearance	Colorless to off-white liquid	[2]
Density	0.990 g/mL at 20 °C	[2]
Boiling Point	37-38 °C at 2 Torr	[2]
Refractive Index	n <sub>20/D</sub> 1.424	[2]
Physical Form	Liquid	
pKa (Predicted)	14.33 ± 0.10	[2]

## Solubility Profile

While specific quantitative solubility data for **tert-butyl 3-hydroxypropanoate** in various solvents is not readily available in published literature, its structural features as an ester with a hydroxyl group suggest certain solubility characteristics. The presence of the polar hydroxyl and ester groups would imply some degree of solubility in polar solvents, while the tert-butyl group contributes to its solubility in nonpolar organic solvents.

### General Solubility Expectations:

- **Water:** Likely to have limited solubility in water. The polar functional groups will interact with water, but the nonpolar tert-butyl group will hinder complete miscibility.
- **Alcohols (e.g., Ethanol, Methanol):** Expected to be soluble due to the ability to form hydrogen bonds with the solvent.
- **Ethers (e.g., Diethyl ether):** Expected to be soluble.
- **Chlorinated Solvents (e.g., Dichloromethane, Chloroform):** Expected to be soluble.

- Hydrocarbon Solvents (e.g., Hexane, Toluene): Solubility may be moderate due to the nonpolar tert-butyl group.

For precise quantitative determination of solubility, experimental evaluation is necessary.

## Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the water solubility of a liquid compound like **tert-butyl 3-hydroxypropanoate**, adapted from the OECD Guideline 105 (Water Solubility).<sup>[4][5][6]</sup>

Objective: To determine the saturation mass concentration of **tert-butyl 3-hydroxypropanoate** in water at a specified temperature.

Materials:

- **Tert-butyl 3-hydroxypropanoate** (high purity)
- Distilled or deionized water
- Thermostatically controlled shaker or water bath
- Analytical balance
- Centrifuge
- Appropriate analytical instrumentation for quantification (e.g., Gas Chromatography with Flame Ionization Detector (GC-FID) or High-Performance Liquid Chromatography (HPLC))
- Volumetric flasks and pipettes
- Glass vials with screw caps

Procedure:

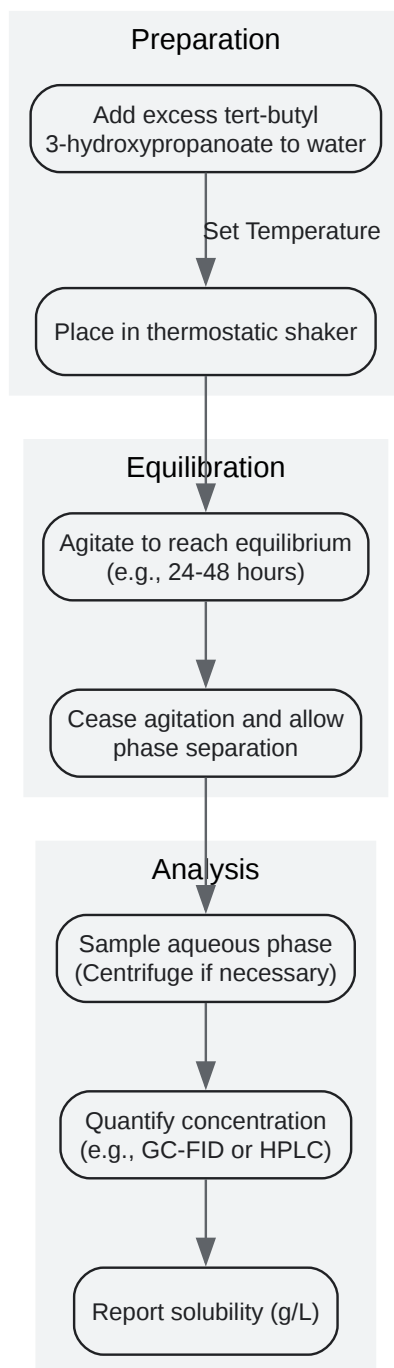
- Preliminary Test:

- To estimate the approximate solubility, add small, incremental amounts of **tert-butyl 3-hydroxypropanoate** to a known volume of water in a vial.
- After each addition, shake the vial vigorously and visually inspect for the presence of an undissolved phase.
- This preliminary test helps in determining the appropriate amount of substance to be used in the definitive test.
- **Flask Method (for solubilities  $> 10^{-2}$  g/L):**
  - Add an excess amount of **tert-butyl 3-hydroxypropanoate** (as determined from the preliminary test) to a known volume of water in a glass-stoppered flask.
  - Place the flask in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 20 °C).
  - Agitate the mixture for a sufficient time to reach equilibrium (e.g., 24-48 hours). Periodically, take samples to monitor the approach to equilibrium.
  - Once equilibrium is reached, cease agitation and allow the mixture to stand at the test temperature to allow for phase separation.
  - Carefully take a sample from the aqueous phase, ensuring no undissolved ester is transferred. Centrifugation is recommended to separate the two phases.
  - Analyze the concentration of **tert-butyl 3-hydroxypropanoate** in the aqueous sample using a validated analytical method (e.g., GC-FID or HPLC).
  - Perform the determination in at least duplicate.
- **Data Analysis:**
  - Calculate the mean concentration from the replicate measurements.
  - The water solubility is reported as the mass of the solute per volume of the solvent (e.g., in g/L or mg/mL) at the specified temperature.

## Experimental Workflow Diagram

The following diagram illustrates the general workflow for determining the water solubility of **tert-butyl 3-hydroxypropanoate** using the flask method.

## Workflow for Water Solubility Determination (Flask Method)



[Click to download full resolution via product page](#)

Caption: Workflow for determining water solubility via the flask method.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 错误页 [amp.chemicalbook.com]
- 3. tert-Butyl 3-hydroxypropanoate | C7H14O3 | CID 16218743 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. oecd.org [oecd.org]
- 5. OECD 105 - Water Solubility Test at 20°C - Analytice [analytice.com]
- 6. laboratuar.com [laboratuar.com]
- To cite this document: BenchChem. [Technical Guide: Tert-butyl 3-hydroxypropanoate - Solubility and Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1284309#tert-butyl-3-hydroxypropanoate-solubility-and-physical-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)